

UT-34: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: UT-34
CAS No.: 2168525-92-4
Cat. No.: B15542330

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A Novel Pan-Androgen Receptor Antagonist and Selective Degrader

For researchers, scientists, and drug development professionals, this document provides an in-depth overview of the chemical structure, properties, and mechanism of action of **UT-34**, a promising agent in the landscape of prostate cancer therapeutics.

UT-34 is a novel, selective, and orally bioavailable second-generation pan-androgen receptor (AR) antagonist and a selective androgen receptor degrader (SARD).^{[1][2][3]} Its dual mechanism of action, targeting both the ligand-binding domain (LBD) and the activation function-1 (AF-1) domain of the AR, positions it as a potential next-generation therapeutic for castration-resistant prostate cancer (CRPC), including cases resistant to current therapies like enzalutamide.^{[2][3][4]}

Chemical Structure and Physicochemical Properties

UT-34, with the IUPAC name (2S)-N-[4-cyano-3-(trifluoromethyl)phenyl]-3-(4-fluoropyrazol-1-yl)-2-hydroxy-2-methylpropanamide, is a small molecule with the chemical formula

C15H12F4N4O2.[1][5][6] Its unique structure allows for potent and selective interaction with the androgen receptor.

Property	Value	Reference
CAS Number	2168525-92-4	[1][2][5][6][7][8]
Molecular Formula	C15H12F4N4O2	[1][5][6][7]
Molecular Weight	356.27 g/mol	[1][7]
Appearance	White to off-white solid powder	[1]
LogP	1.3	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	8	[1]
Rotatable Bond Count	4	[1]
SMILES	<chem>FC1C=NN(C=1)C--INVALID-LINK--(C)O</chem>	[1]
InChI Key	YDRMSDHDYRAUBR-AWEZQNQCLSA-N	[1][5]

Pharmacological Properties and Mechanism of Action

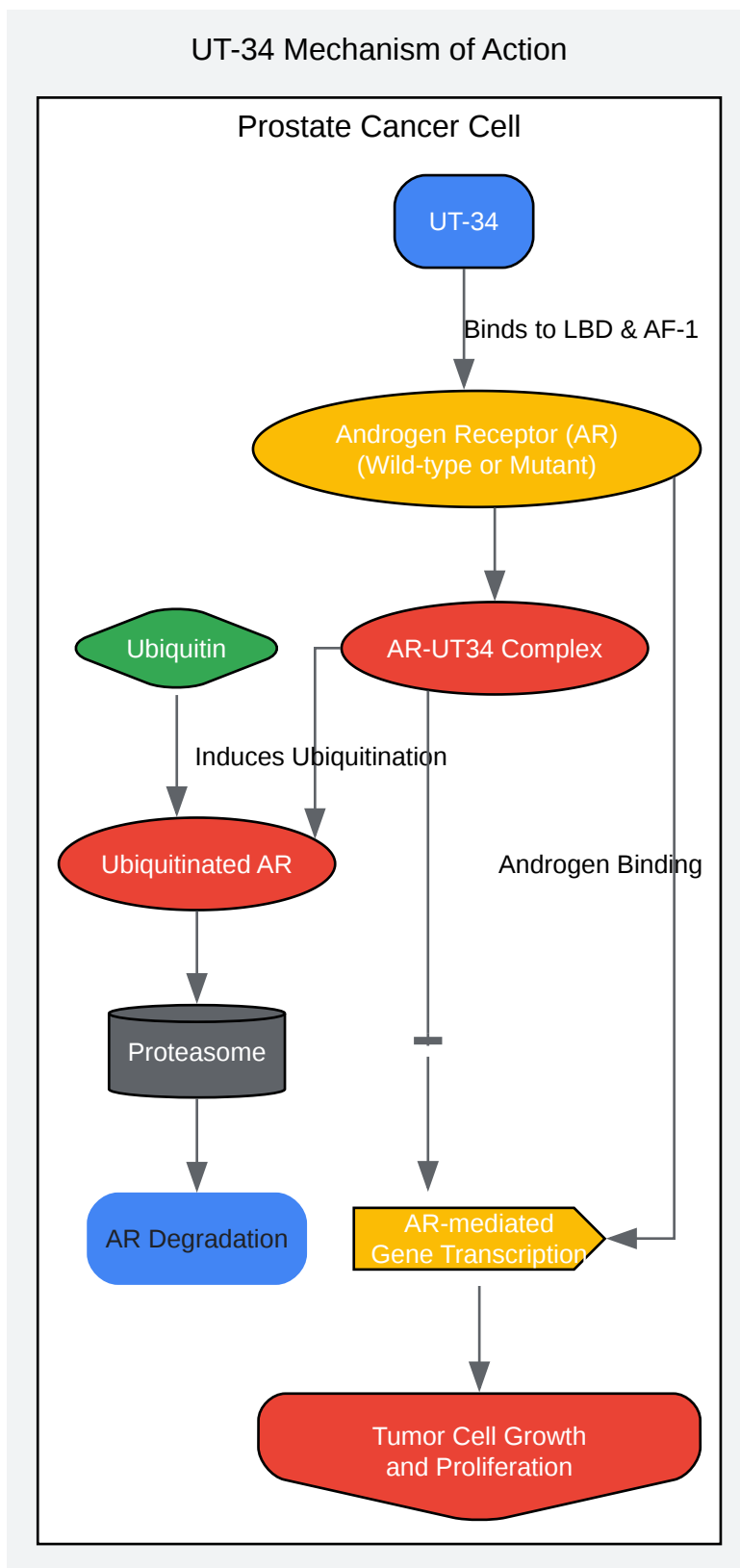
UT-34 exhibits potent antagonist activity against both wild-type and mutant forms of the androgen receptor.[2][3][7] A key feature of **UT-34** is its ability to induce the degradation of the AR, including the splice variant AR-V7, through the ubiquitin-proteasome pathway.[2][4][9][10] This degradation is crucial for overcoming resistance mechanisms observed with conventional AR antagonists.[4]

Target	IC50 (nM)	Reference
Wild-type AR	211.7	[2] [3] [7] [9]
F876L-AR	262.4	[2] [3] [7] [9]
W741L-AR	215.7	[2] [3] [7] [9]
T877A-AR	80.78	[11]

The mechanism of **UT-34**-induced AR degradation involves its binding to both the LBD and the AF-1 domain in the N-terminus of the AR.[\[2\]](#)[\[4\]](#)[\[9\]](#) This interaction promotes a conformational change in the AR, leading to its ubiquitination and subsequent degradation by the proteasome.

[\[4\]](#)

UT-34 Mechanism of Action

[Click to download full resolution via product page](#)**UT-34** induced AR degradation pathway.

Experimental Protocols

In Vitro Assays

Western Blot Analysis for AR Levels:[1]

- Cell Line: LNCaP cells.
- Treatment: Cells are treated with **UT-34** at concentrations of 0.1 μ M, 1 μ M, and 10 μ M for 24 hours.
- Protocol: Following treatment, total protein is extracted from the cells. Protein concentration is determined, and equal amounts of protein are separated by SDS-PAGE and transferred to a PVDF membrane. The membrane is blocked and then incubated with a primary antibody specific for the androgen receptor. After washing, the membrane is incubated with a secondary antibody conjugated to horseradish peroxidase. The signal is detected using an enhanced chemiluminescence (ECL) substrate. A reduction in the band intensity corresponding to the AR indicates degradation.

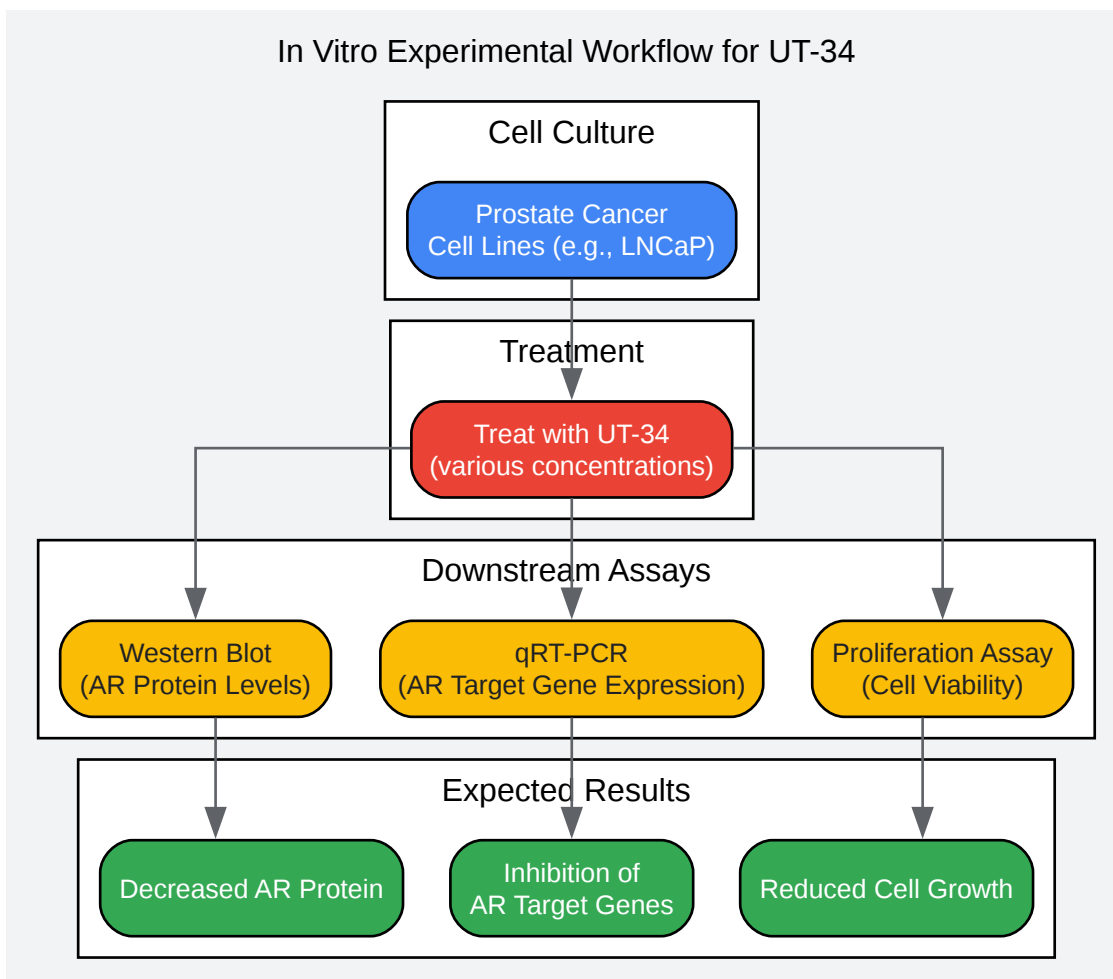
Gene Expression Analysis:[2][10]

- Cell Line: LNCaP-ARV7 cells.
- Treatment: Cells are treated with **UT-34** (e.g., 10 μ M) for 24 hours in the presence of 0.1 nM R1881 (a synthetic androgen) or 10 ng/mL Doxycycline (to induce AR-V7 expression).
- Protocol: Total RNA is isolated from the treated cells using a suitable RNA extraction kit. The RNA is then reverse-transcribed into cDNA. Quantitative real-time PCR (qRT-PCR) is performed using primers specific for AR target genes such as PSA (prostate-specific antigen) and FKBP5. Gene expression levels are normalized to a housekeeping gene (e.g., GAPDH). Inhibition of R1881-induced gene expression demonstrates the antagonistic activity of **UT-34**.

Cell Proliferation Assay:[2]

- Cell Line: LNCaP cells.

- Treatment: Cells are treated with increasing concentrations of **UT-34** (starting from 100 nM up to 10 μ M) for a specified period (e.g., 72 hours).
- Protocol: Cell viability or proliferation is assessed using a standard method such as the MTT or CellTiter-Glo assay. The absorbance or luminescence is measured, which correlates with the number of viable cells. A decrease in the signal indicates inhibition of cell growth.



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Workflow for in vitro evaluation of **UT-34**.

In Vivo Studies

Xenograft Mouse Model:[1]

- Animal Model: Non-obese diabetic/severe combined immunodeficiency Gamma (NSG) mice.

- **Tumor Induction:** Mice are subcutaneously injected with enzalutamide-resistant MR49F prostate cancer cells.
- **Treatment:** Once tumors are established, mice are treated with **UT-34** at doses of 20 mg/kg or 40 mg/kg.
- **Administration:** Oral administration, daily for 14 days.
- **Endpoint:** Tumor growth is monitored throughout the study. At the end of the study, seminal vesicle weight is measured as a marker of androgen-dependent tissue response. A decrease in tumor volume and seminal vesicle weight indicates the in vivo efficacy of **UT-34**.

Preclinical Efficacy and Safety

In preclinical models, **UT-34** has demonstrated significant anti-prostate cancer activity.^{[1][2]} It effectively inhibits the growth of enzalutamide-sensitive and -resistant prostate cancer xenografts.^[4] Notably, at doses that induce AR degradation, **UT-34** can cause tumor regression.^{[4][11]} The compound has shown a broad safety margin with no cross-reactivity with other nuclear receptors like the estrogen receptor (ER), progesterone receptor (PR), or glucocorticoid receptor (GR).^{[2][4][9]}

Conclusion

UT-34 represents a significant advancement in the development of androgen receptor-targeted therapies. Its dual mechanism as a pan-AR antagonist and a selective AR degrader offers a promising strategy to overcome the challenges of drug resistance in prostate cancer. The preclinical data strongly support its continued investigation as a potential next-generation therapeutic for patients with advanced and resistant forms of the disease. **UT-34** (also known as ONCT-534) has advanced to Phase I/II clinical trials.^[10]

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